

Essential Safety and Logistical Information for Handling Diethyl Diethylmalonate

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Compound of Interest

Compound Name: Diethyl diethylmalonate

Cat. No.: B057954

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For laboratory professionals, including researchers, scientists, and drug development experts, a comprehensive understanding of chemical safety and handling is paramount. This document provides crucial safety protocols and logistical plans for the use of **Diethyl Diethylmalonate** (CAS No. 77-25-8).

Personal Protective Equipment (PPE)

When handling **Diethyl Diethylmalonate**, the use of appropriate personal protective equipment is mandatory to ensure personal safety.

Protective Equipment	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [1]
Respiratory Protection	No protective equipment is needed under normal use conditions. [1]

First Aid Measures

In the event of exposure to **Diethyl Diethylmalonate**, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Remove from exposure, lie down. Remove to fresh air. Get medical attention.[1] In case of inhalation, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. [1] Consult a physician.[2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Flush eyes with water as a precaution.[2]
Ingestion	Clean mouth with water. Get medical attention. [1] Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Operational Plan for Handling Diethyl Diethylmalonate

A systematic approach to handling **Diethyl Diethylmalonate** in the laboratory will minimize risks and ensure a safe working environment.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.
- Verify that all necessary PPE is available and in good condition.

- Work in a well-ventilated area.[1]

2. Handling:

- Avoid inhalation of vapor or mist.[2]
- Keep away from sources of ignition such as heat, sparks, and open flames.[1][2]
- Take measures to prevent the buildup of electrostatic charge.[2]

3. Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Store away from incompatible materials, such as strong oxidizing agents.[1]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]

Disposal Plan

Proper disposal of **Diethyl Diethylmalonate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

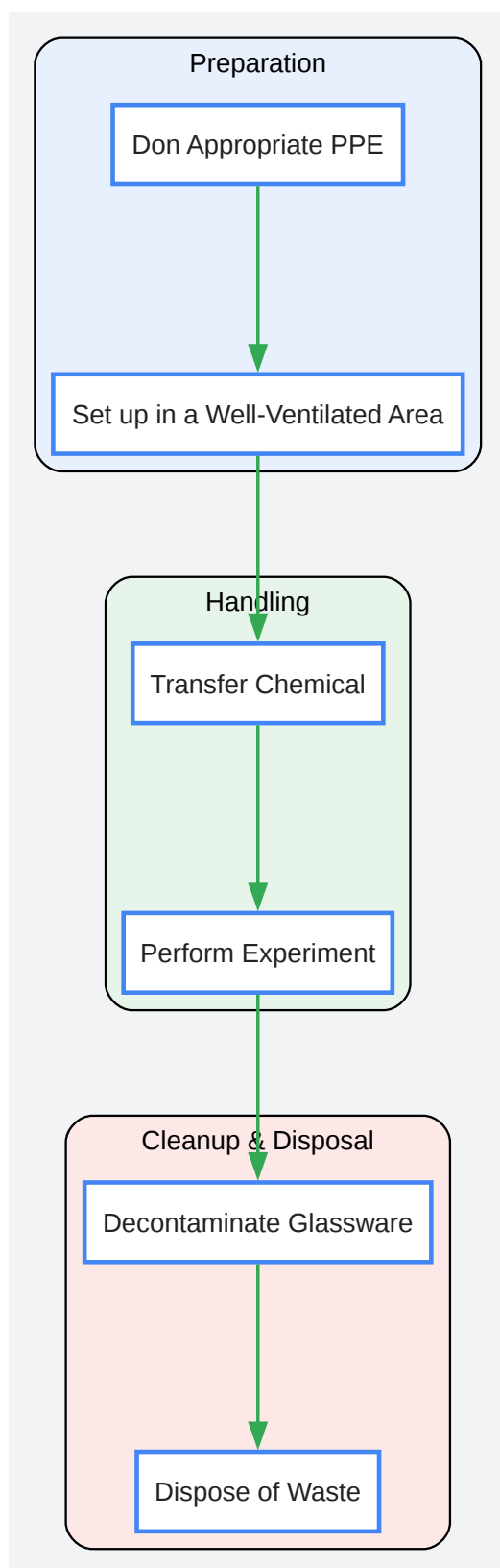
- Chemical Disposal: This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[2] Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- Container Disposal: Dispose of as unused product.

Always consult local, state, and federal regulations for specific disposal requirements.

Quantitative Data

Property	Value
Flash Point	94 °C / 201.2 °F[1]
Boiling Point/Range	112 °C / 233.6 °F @ 17 mm Hg[1]
Specific Gravity	0.990[1]

Experimental Workflow



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Caption: Safe handling workflow for **Diethyl Diethylmalonate**.

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